

# Physical properties of 2-Methoxy-5-methylphenol (melting point, boiling point)

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## Compound of Interest

Compound Name: 2-Methoxy-5-methylphenol

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## Technical Guide: Physical Properties of 2-Methoxy-5-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-Methoxy-5-methylphenol** (CAS RN: 1195-09-1), also known as isocresol or 5-methylguaiacol. This compound is a valuable intermediate in the pharmaceutical and cosmetic industries, recognized for its antioxidant and antimicrobial properties.<sup>[1][2]</sup> A clear understanding of its physical characteristics, such as melting and boiling points, is crucial for its application in synthesis, formulation, and quality control.

## Physical Properties of 2-Methoxy-5-methylphenol

The melting and boiling points of **2-Methoxy-5-methylphenol** have been determined and reported across various sources. A summary of these values is presented below.

Physical Property	Value	Conditions
Melting Point	32-39 °C	Ambient Pressure
Boiling Point	115-117 °C	20 mmHg
222.65 °C (495.65 K)	760 mmHg (Standard Pressure)	

# Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of solid organic compounds like **2-Methoxy-5-methylphenol**.

## Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol outlines the capillary method, a common and reliable technique.[\[3\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[\[3\]](#)
- Thermometer
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of the crystalline **2-Methoxy-5-methylphenol** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder.[\[4\]](#) The tube is tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[\[3\]](#)[\[4\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure accurate temperature reading.
- Heating: The apparatus is heated at a steady and slow rate, typically around 2°C per minute, to ensure thermal equilibrium between the sample and the thermometer.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample

becomes a liquid is recorded as the end of the melting range.[\[4\]](#) For a pure compound, this range should be narrow, typically 0.5-1.0°C.

## Boiling Point Determination at Reduced Pressure

For substances that may decompose at their atmospheric boiling point, determination at a reduced pressure is standard. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding pressure.

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or aluminum block)
- Vacuum source and manometer

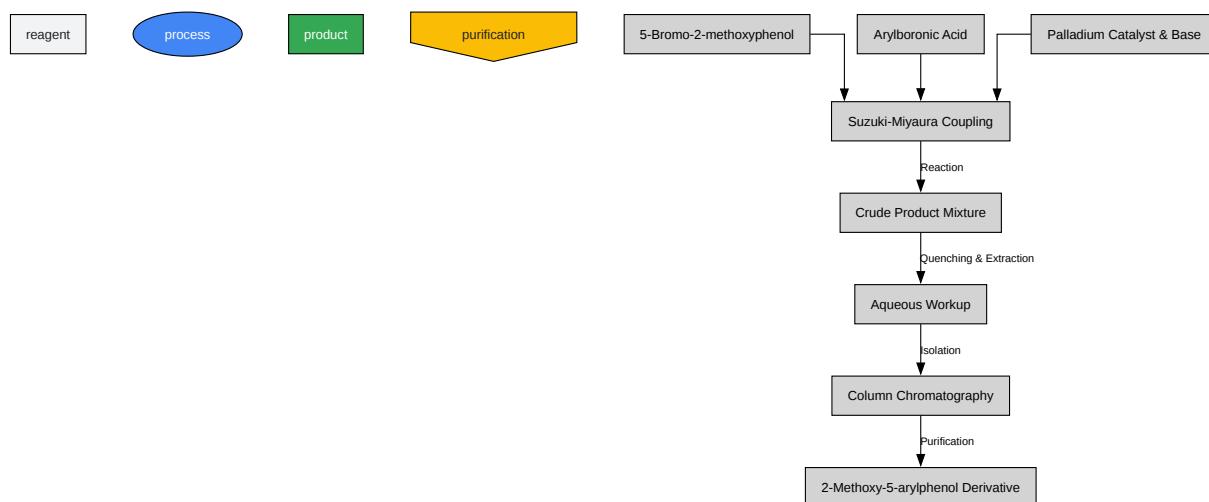
Procedure:

- Sample Preparation: A small amount of **2-Methoxy-5-methylphenol** is placed in the fusion tube. The capillary tube is placed inside the fusion tube with its open end submerged in the liquid.[\[5\]](#)
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and placed in the heating bath. The entire system is connected to a vacuum source, and the pressure is adjusted to the desired level (e.g., 20 mmHg) and monitored with a manometer.
- Heating and Observation: The heating bath is warmed gently. As the temperature rises, air trapped in the capillary tube will be expelled, forming a stream of bubbles.[\[6\]](#) The heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.[\[5\]](#)
- Recording the Boiling Point: The heat source is then removed, and the apparatus is allowed to cool slowly. The temperature at which the stream of bubbles ceases and the liquid begins

to enter the capillary tube is recorded as the boiling point of the substance at that specific pressure.[6]

## Logical Workflow: Synthesis of a 2-Methoxy-5-methylphenol Derivative

**2-Methoxy-5-methylphenol** serves as a key building block in the synthesis of more complex molecules. The following diagram illustrates a generalized workflow for the synthesis of a biaryl compound derived from a halogenated **2-Methoxy-5-methylphenol** analog, utilizing a Suzuki-Miyaura cross-coupling reaction.[7][8] This type of reaction is fundamental in drug discovery for creating carbon-carbon bonds.[9]



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Caption: A generalized workflow for the synthesis of a 2-Methoxy-5-arylphenol derivative.

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